

Application Note: Purification of Recombinant Glutathionylspermidine Synthetase

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Compound of Interest

Compound Name: *Glutathionylspermidine*

Cat. No.: *B10777622*

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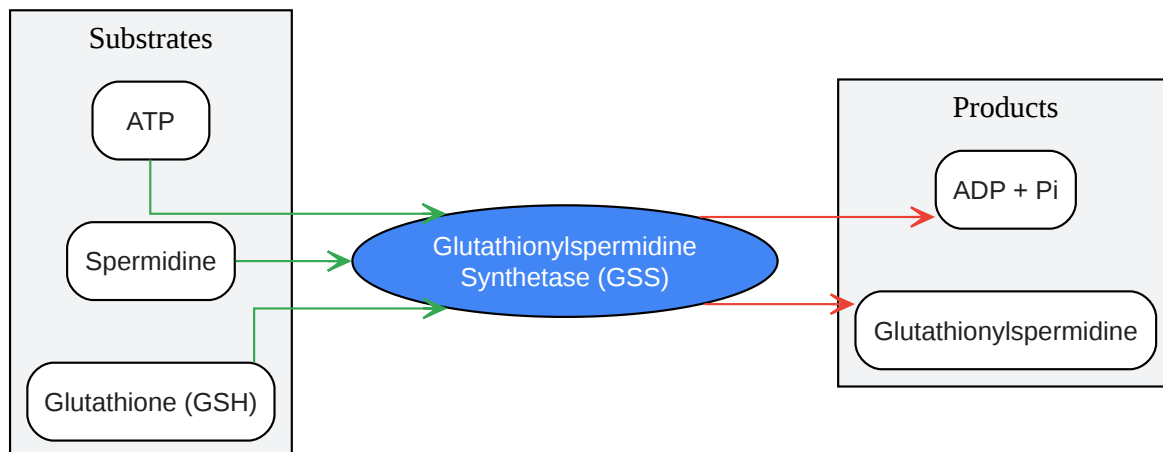
Audience: Researchers, scientists, and drug development professionals.

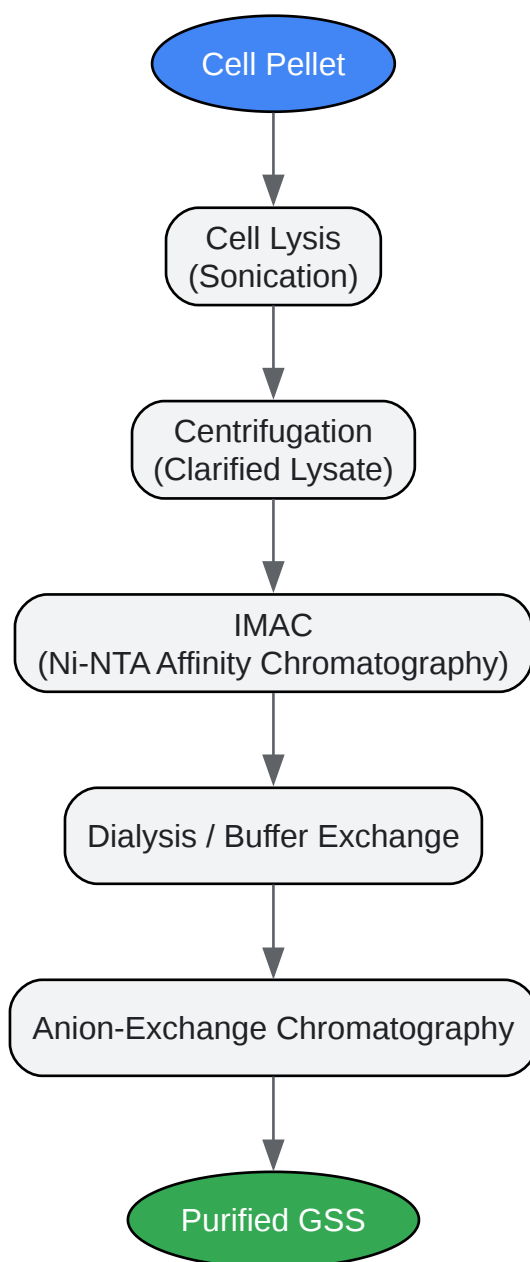
Introduction

Glutathionylspermidine synthetase (GSS) is a key enzyme in the biosynthesis of trypanothione in trypanosomatids and is also found in some bacteria like *Escherichia coli*.^{[1][2]} This enzyme catalyzes the ATP-dependent ligation of glutathione (GSH) and spermidine to form **glutathionylspermidine** (GSP).^{[3][4]} In pathogenic trypanosomatids, this is a critical step in the production of trypanothione, an essential antioxidant metabolite, making GSS a potential drug target.^[2] In *E. coli*, the enzyme is bifunctional, also exhibiting amidase activity, hydrolyzing **glutathionylspermidine** back to its substrates.^{[2][5]} This document provides a detailed protocol for the expression and purification of recombinant **Glutathionylspermidine** synthetase.

Biochemical Pathway

Glutathionylspermidine synthetase initiates the synthesis of trypanothione by catalyzing the formation of **glutathionylspermidine** from glutathione and spermidine. In a subsequent step, trypanothione synthetase adds a second glutathione molecule to form trypanothione.^{[1][4]}





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